

Introduction: The Criticality of Purity in Bumetanide Formulations

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Compound of Interest

Compound Name: *N-Desbutyl-N-propyl Bumetanide*

CAS No.: 28395-28-0

Cat. No.: B124576

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Bumetanide (3-(butylamino)-4-phenoxy-5-sulfamoylbenzoic acid) is a potent loop diuretic used in the management of edema associated with congestive heart failure and hepatic or renal disease.[1][2] As with any active pharmaceutical ingredient (API), ensuring its purity is paramount to the safety and efficacy of the final drug product. Impurities, which can arise from the synthetic route, degradation of the API, or residual solvents, can potentially impact the therapeutic effect or introduce toxicity.[3][4]

Regulatory bodies like the United States Pharmacopeia (USP) and European Pharmacopoeia (Ph. Eur.) set stringent limits on the levels of these impurities.[5][6] A particularly noteworthy concern in recent years has been the formation of nitrosamine drug substance-related impurities (NDSRIs), such as N-nitrosobumetanide (NBMT), which are often potent genotoxic carcinogens.[7][8] This guide provides a comparative analysis of the key analytical methodologies employed to detect, quantify, and control bumetanide impurities, offering field-proven insights into experimental design and choice of technology.

The Landscape of Bumetanide Impurities

A comprehensive impurity profile includes both process-related impurities and degradation products. Pharmacopoeial monographs list several specified impurities that must be monitored. [4][5][9] Understanding the origin of these impurities is the first step in developing a robust control strategy.

- **Synthesis-Related Impurities:** These are by-products or unreacted starting materials from the chemical synthesis of bumetanide. Examples include USP Bumetanide Related Compound A (3-amino-4-phenoxy-5-sulfamoylbenzoic acid) and USP Bumetanide Related Compound B. [5][9]
- **Degradation Products:** These form when the bumetanide API is exposed to stress conditions such as acid, base, oxidation, heat, or light. [10] Stability-indicating methods are designed specifically to separate these degradants from the parent drug.
- **N-nitrosobumetanide (NBMT):** A critical NDSRI that can form during manufacturing or storage if a nitrosating agent (like residual nitrites) reacts with the secondary amine moiety of bumetanide. [7] Its potential genotoxicity necessitates highly sensitive analytical methods for its detection and control.

A summary of key specified impurities is presented below.

Impurity Name	Pharmacopoeia	CAS Number	Molecular Formula
Bumetanide Impurity A (EP) / Related Compound B (USP)	EP / USP	28328-53-2	C ₁₃ H ₁₀ N ₂ O ₇ S
Bumetanide Impurity B (EP) / Related Compound A (USP)	EP / USP	28328-54-3	C ₁₃ H ₁₂ N ₂ O ₅ S
Bumetanide Impurity C (EP)	EP	32643-00-8	C ₂₁ H ₂₈ N ₂ O ₅ S
Bumetanide Impurity D (EP)	EP	153012-65-8	C ₂₁ H ₂₈ N ₂ O ₅ S
Butyl 3- (butylamino)-4- phenoxy-5- sulfamoylbenzoate	USP	32643-00-8	C ₂₁ H ₂₈ N ₂ O ₅ S

Comparative Analysis of Analytical Methodologies

The choice of analytical technique is driven by the specific requirements of the analysis—be it routine quality control (QC), stability testing, or impurity identification during development. Here, we compare the workhorse of chromatography, HPLC, with its high-throughput successor, UPLC, and the definitive identification power of LC-MS.

High-Performance Liquid Chromatography (HPLC): The Established Workhorse

Reversed-phase HPLC (RP-HPLC) is the most widely adopted method for the routine analysis of bumetanide and its related substances in pharmaceutical formulations.^{[10][11]} Its robustness and transferability make it ideal for QC environments. The primary goal is to achieve adequate resolution between bumetanide and all potential impurities within a reasonable runtime.

Causality Behind Experimental Choices:

- **Stationary Phase:** A C18 column is the standard choice because bumetanide and its common impurities are moderately non-polar. The C18 stationary phase provides effective hydrophobic interactions, leading to good retention and separation.[\[10\]](#)[\[12\]](#)
- **Mobile Phase:** A mixture of an aqueous buffer (often with an acid like o-phthalaldehyde or acetic acid) and an organic solvent (like acetonitrile or methanol) is used. The buffer controls the ionization state of the acidic bumetanide molecule to ensure sharp, symmetrical peaks, while the organic solvent modulates the retention time.[\[10\]](#)[\[12\]](#)
- **Detection:** UV detection at approximately 254 nm is typically employed, as this wavelength provides a good response for bumetanide's chromophores.[\[10\]](#)[\[11\]](#) A Photo Diode Array (PDA) detector is highly recommended as it can assess peak purity, a key component of a stability-indicating method.

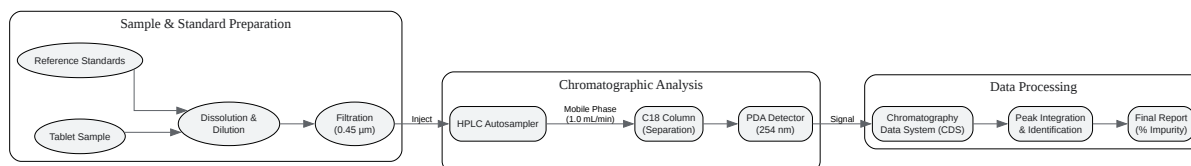
Experimental Protocol: Stability-Indicating RP-HPLC Method

This protocol is a representative example synthesized from validated methods in the literature.[\[10\]](#)[\[11\]](#)

- **Chromatographic System:**
 - **Column:** Discovery C18 (250 mm x 4.6 mm, 5 μ m particle size).[\[10\]](#)
 - **Mobile Phase:** 0.1% o-phthalaldehyde in water and Acetonitrile (50:50 v/v).[\[10\]](#)
 - **Flow Rate:** 1.0 mL/min.[\[10\]](#)
 - **Detection:** PDA detector at 254 nm.[\[10\]](#)
 - **Column Temperature:** 50 °C.[\[10\]](#)
 - **Injection Volume:** 50 μ L.[\[10\]](#)
- **Standard Preparation:**
 - **Bumetanide Standard Stock Solution:** Accurately weigh and dissolve USP Bumetanide RS in methanol to obtain a concentration of ~25 mg/mL.[\[5\]](#)

- Working Standard Solution: Dilute the stock solution with the mobile phase to a final concentration of ~0.05 mg/mL.[\[5\]](#)
- Impurity Standard Solutions: Prepare individual or mixed stock solutions of known impurity reference standards (e.g., USP Bumetanide Related Compound A RS, B RS) in methanol.
[\[5\]](#)
- Sample Preparation (from Tablets):
 - Weigh and finely powder a number of tablets.
 - Transfer a portion of the powder equivalent to 12.5 mg of bumetanide into a 50 mL volumetric flask.[\[13\]](#)
 - Add approximately 35 mL of diluent (e.g., methanol), sonicate for 30 minutes to dissolve, and dilute to volume.[\[13\]](#)
 - Centrifuge a portion of this solution and filter the supernatant through a 0.45 µm filter before injection.
- System Suitability Test (SST):
 - Inject the working standard solution six times.
 - The %RSD for the peak area should be not more than 2.0%.
 - The tailing factor for the bumetanide peak should be not more than 2.0.
 - The theoretical plates should be not less than 2000.
 - Inject a resolution solution (containing bumetanide and a closely eluting impurity) to ensure the resolution is not less than 2.0.
- Analysis:
 - Inject the blank (mobile phase), standard, and sample solutions.

- Calculate the percentage of each impurity by comparing its peak area to the area of the bumetanide peak in the diluted standard solution (assuming a response factor of 1.0 if not otherwise determined).



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Caption: General workflow for RP-HPLC analysis of bumetanide impurities.

Ultra-Performance Liquid Chromatography (UPLC): The High-Throughput Evolution

UPLC represents a significant advancement over HPLC, utilizing columns packed with sub-2 µm particles.^[14] This technology operates at much higher pressures (up to 15,000 psi) to achieve dramatic increases in resolution, sensitivity, and, most notably, speed.^{[15][16]}

Why Transition from HPLC to UPLC? The primary driver is efficiency. For a laboratory analyzing numerous stability samples or performing high-volume release testing, reducing a 30-minute HPLC run to under 5 minutes with UPLC can lead to substantial savings in time, solvent consumption, and operational cost.^[16] The enhanced resolution can also reveal co-eluting impurities that were hidden in the broader peaks of an HPLC chromatogram.

When transferring a method from HPLC to UPLC, geometric scaling of the column dimensions and flow rate is essential to maintain the separation's selectivity.^[15] A direct translation of the HPLC method above would involve a shorter, narrower column and a proportionally lower flow rate.

Parameter	Conventional HPLC	UPLC (Scaled Method)	Advantage of UPLC
Column Dimensions	250 mm x 4.6 mm, 5 μ m	100 mm x 2.1 mm, 1.7 μ m	Higher efficiency and speed
Flow Rate	1.0 mL/min	~0.4 mL/min	~60% reduction in solvent consumption
Typical Run Time	20-30 minutes	3-5 minutes	5-10x faster analysis, increasing throughput
System Backpressure	1,500 - 2,500 psi	8,000 - 12,000 psi	Drives efficiency with sub-2 μ m particles
Resolution	Baseline	Significantly Improved	Better separation of closely eluting impurities
Detection Sensitivity	Standard	Higher (sharper, narrower peaks)	Lower Limits of Detection (LOD) and Quantitation (LOQ)

Liquid Chromatography-Mass Spectrometry (LC-MS): Unambiguous Impurity Identification

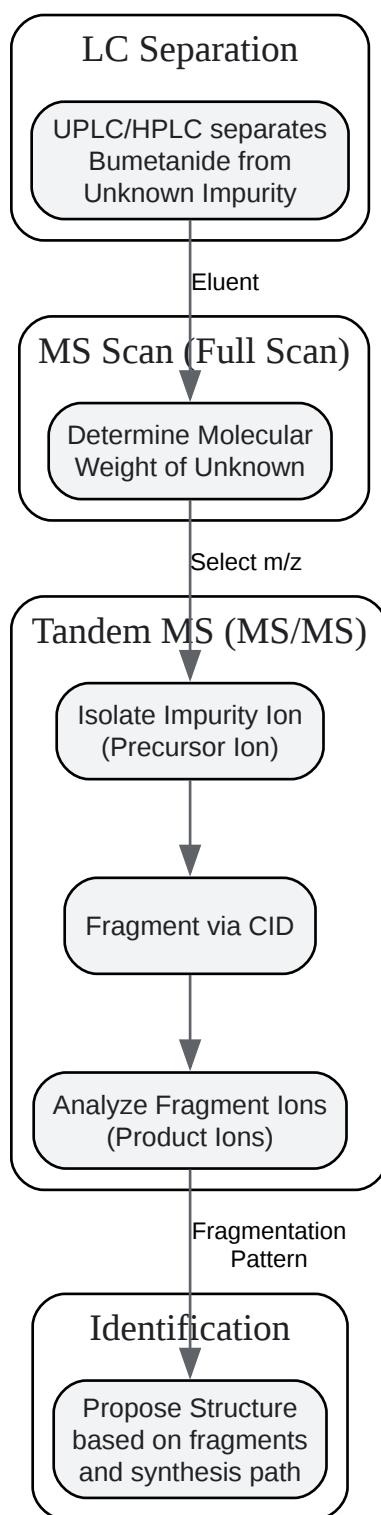
While HPLC/UPLC with UV detection can quantify known impurities, it cannot definitively identify unknown peaks. This is the domain of LC-MS, a powerful hyphenated technique that provides the molecular weight and structural information of analytes as they elute from the column.^[17]

The Role of LC-MS in Bumetanide Analysis:

- **Unknown Identification:** During forced degradation studies or in the analysis of a new batch, any peak that is not attributable to the API or a known impurity standard can be analyzed by MS to determine its mass.
- **Structural Elucidation:** Using tandem MS (MS/MS), the ion of the unknown impurity is fragmented, and the resulting fragmentation pattern provides clues to its chemical structure.

[17] This is indispensable for characterizing novel degradation products.

- Trace-Level Analysis: LC-MS/MS operating in Multiple Reaction Monitoring (MRM) mode offers unparalleled sensitivity and selectivity, making it the gold standard for quantifying low-level, high-risk impurities like N-nitrosobumetanide.[18] Methods have been developed with LLOQs in the sub-ng/mL range.[18]



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Caption: Workflow for identifying an unknown bumetanide impurity using LC-MS/MS.

Method Validation: Ensuring Trustworthy Data

For any analytical method to be used in a regulated environment, it must be validated to prove it is fit for its intended purpose. The validation is performed according to International Council for Harmonisation (ICH) guidelines.[\[10\]](#)[\[11\]](#)

- **Specificity:** The method's ability to assess the analyte unequivocally in the presence of other components. This is demonstrated through forced degradation studies, where the bumetanide sample is stressed to generate impurities, and the method must show that all degradation peaks are resolved from the main bumetanide peak.[\[10\]](#)
- **Linearity:** The method provides results that are directly proportional to the concentration of the analyte. For bumetanide and its impurities, linearity is typically established across a range from the LOQ to 150% of the specification limit.[\[2\]](#)[\[10\]](#)
- **Accuracy & Precision:** Accuracy is the closeness of the results to the true value, often assessed by spike/recovery studies. Precision measures the repeatability of the method (intra-day and inter-day) and is expressed as the Relative Standard Deviation (%RSD).[\[2\]](#)[\[13\]](#)
- **Limit of Detection (LOD) & Limit of Quantitation (LOQ):** The lowest concentration of an impurity that can be reliably detected and quantified, respectively. These are critical for controlling impurities to the low levels required by regulations (e.g., 0.10%).[\[2\]](#)
- **Robustness:** The method's capacity to remain unaffected by small, deliberate variations in method parameters (e.g., pH of mobile phase, column temperature), demonstrating its reliability for routine use.[\[10\]](#)

Conclusion and Recommendations

The analysis of bumetanide impurities requires a strategic, multi-faceted approach. No single technique is optimal for all applications. As a Senior Application Scientist, my recommendation is to employ these powerful tools in a complementary fashion:

- **For Routine QC and Release Testing:** A validated, robust RP-HPLC method is the industry standard. It provides reliable quantification of known impurities and is cost-effective and easily transferable between labs.

- For High-Throughput Environments: Migrating the validated HPLC method to a UPLC platform is highly recommended. The significant gains in speed and reduction in solvent waste provide a rapid return on investment for laboratories with high sample loads, such as those conducting extensive stability studies.
- For Development and Investigation: LC-MS/MS is an indispensable tool. It should be used during drug development to identify impurities formed during synthesis and forced degradation. It is also the only suitable technique for the definitive identification of unknown impurities found during stability testing and for the ultra-sensitive quantification of genotoxic impurities like N-nitrosobumetanide.

By judiciously applying these methodologies, researchers and drug development professionals can build a comprehensive understanding of a product's impurity profile, ensuring the development of safe, effective, and regulatory-compliant bumetanide formulations.

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